

Essential Safety and Operational Guide for Handling Ipi-493

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Compound of Interest

Compound Name: Ipi-493

Cat. No.: B1672101

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, logistical, and operational guidance for the handling of **Ipi-493**, a potent HSP90 inhibitor. Adherence to these procedures is critical to ensure personnel safety and maintain experimental integrity.

Immediate Safety and Handling Precautions

Ipi-493 is a potent research compound with potential antineoplastic properties.^[1] Due to its mechanism of action as an HSP90 inhibitor, it should be handled with caution in a laboratory setting equipped for handling hazardous chemicals. The toxicological properties have not been exhaustively studied, and therefore, it should be treated as a potentially hazardous substance.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **Ipi-493** to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE for handling **Ipi-493**.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a powder)	- Chemical fume hood or ventilated balance enclosure- Disposable lab coat with tight cuffs- Double nitrile gloves- Safety glasses with side shields or chemical splash goggles	High risk of aerosolization and inhalation of potent powder. Primary containment is crucial. Double gloving provides an additional barrier.
Solution Preparation	- Chemical fume hood- Lab coat- Nitrile gloves- Safety glasses with side shields	Reduced risk of aerosolization compared to powder handling, but potential for splashes and spills.
In Vitro / In Vivo Dosing	- Lab coat- Nitrile gloves- Safety glasses	Focus on preventing skin and eye contact. The specific procedure will dictate the level of containment needed.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Ipi-493** is essential to minimize risk and ensure the quality of research.

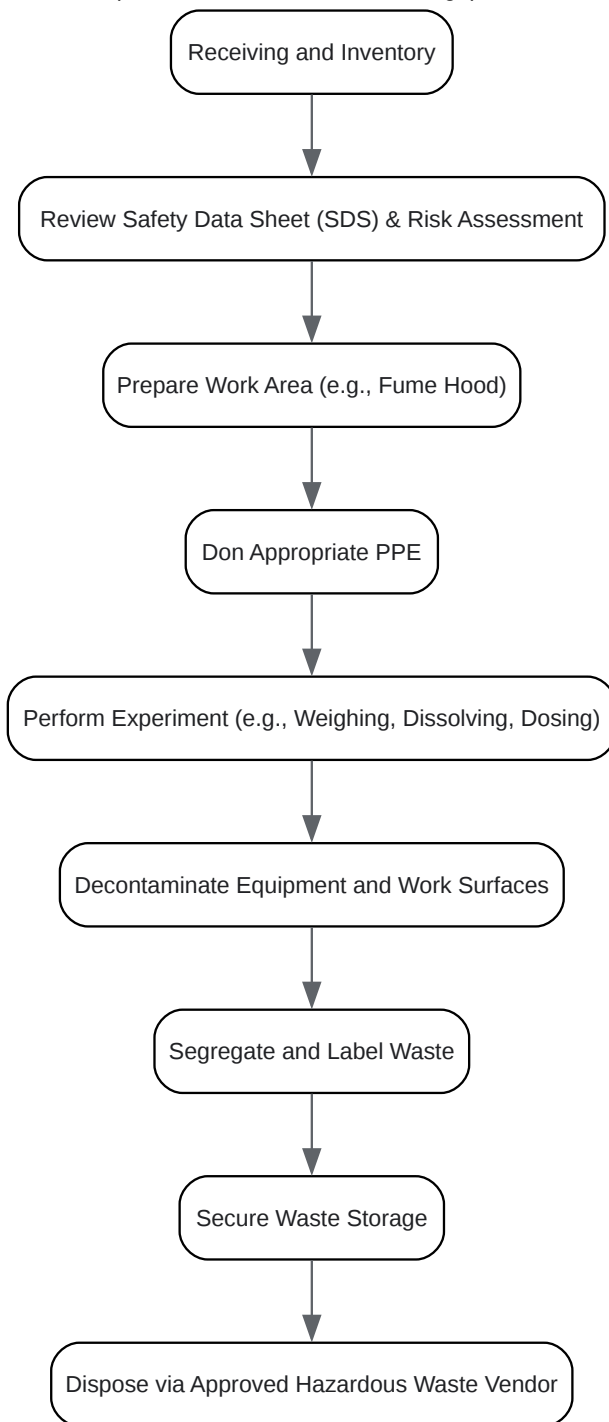
Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store **Ipi-493** in a cool, dry, and dark place. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), store at -20°C.
- **Inventory:** Maintain a detailed log of the compound, including the date of receipt, quantity, and lot number.

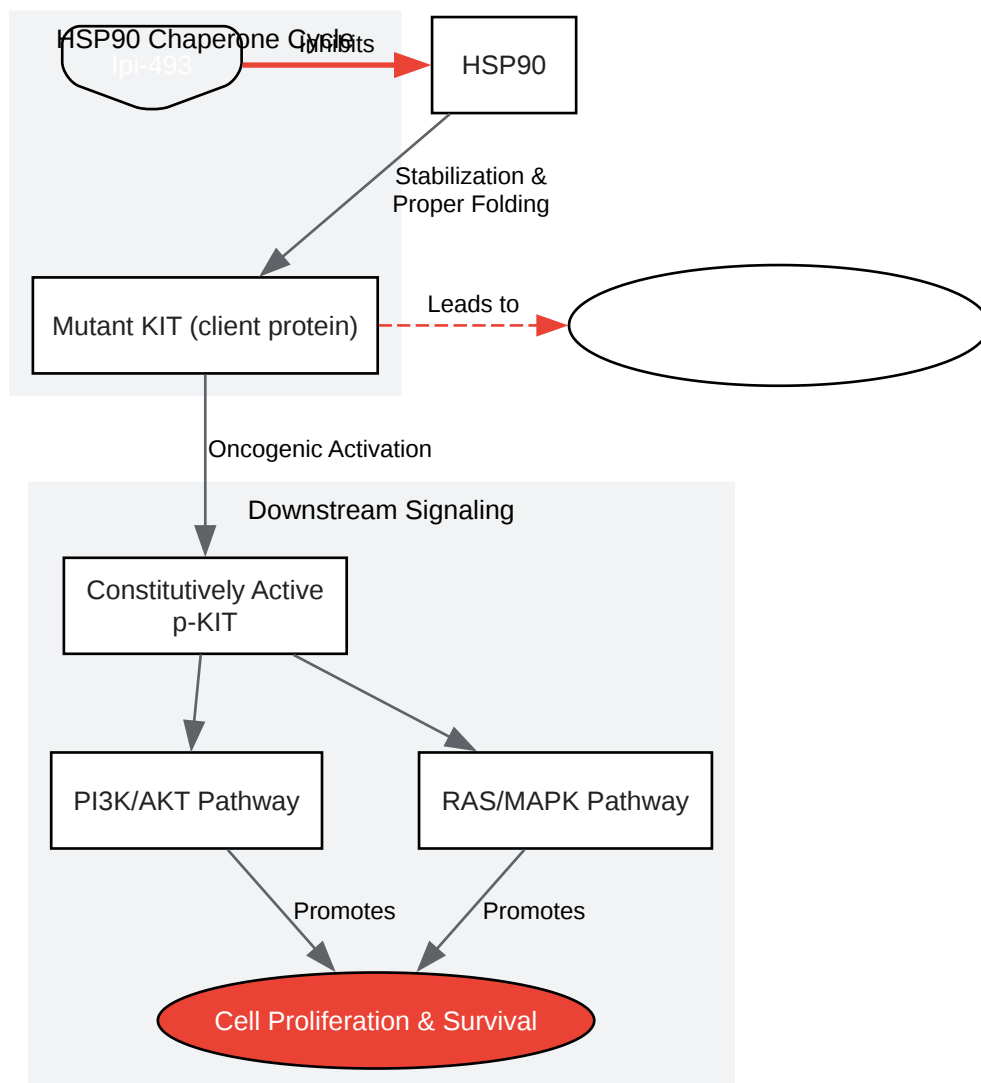
Experimental Workflow

The following diagram outlines the general workflow for handling **Ipi-493** in a research setting.

Experimental Workflow for Handling Ipi-493



Ipi-493 Mechanism of Action in KIT-Mutant GIST



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References

- 1. The Novel HSP90 inhibitor, IPI-493, is highly effective in human gastrointestinal stromal tumor xenografts carrying heterogeneous KIT mutations - PubMed [pubmed.ncbi.nlm.nih.gov]
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